

# Analytical methods for 4-Acetamido-2-methylbenzoic acid quantification

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## Compound of Interest

Compound Name: 4-Acetamido-2-methylbenzoic acid

Cat. No.: B017590

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An Application Note and Protocol for the Analytical Quantification of **4-Acetamido-2-methylbenzoic acid**

## Authored by: A Senior Application Scientist Abstract

This comprehensive guide provides detailed analytical methods and protocols for the accurate quantification of **4-Acetamido-2-methylbenzoic acid**. Designed for researchers, scientists, and drug development professionals, this document outlines robust methodologies using High-Performance Liquid Chromatography with UV detection (HPLC-UV), validated in accordance with International Council for Harmonisation (ICH) Q2(R2) guidelines.[\[1\]](#)[\[2\]](#) Additionally, it discusses alternative and advanced techniques such as UV-Vis Spectrophotometry and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) to suit varying analytical needs. The protocols herein are presented with a focus on the scientific principles behind experimental choices, ensuring trustworthiness and reproducibility.

## Introduction

**4-Acetamido-2-methylbenzoic acid** (CAS No: 103204-69-9) is a substituted benzoic acid derivative.[\[3\]](#)[\[4\]](#) Accurate and reliable quantification of this compound is critical in various stages of pharmaceutical research and development, where it may be present as a starting material, intermediate, impurity, or metabolite. The validation of analytical procedures is a crucial step to demonstrate that a method is fit for its intended purpose, ensuring data integrity.

and regulatory compliance.[5][6] This document provides a detailed, field-proven framework for developing and validating a primary HPLC-UV method for its quantification.

## Physicochemical Properties of 4-Acetamido-2-methylbenzoic acid

A foundational understanding of the analyte's properties is essential for method development.

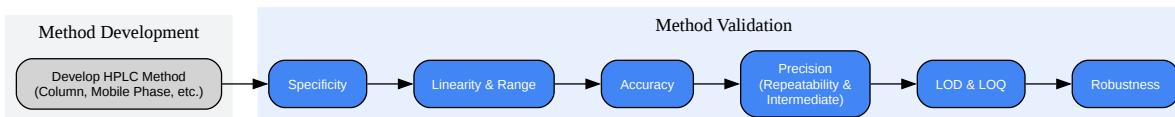
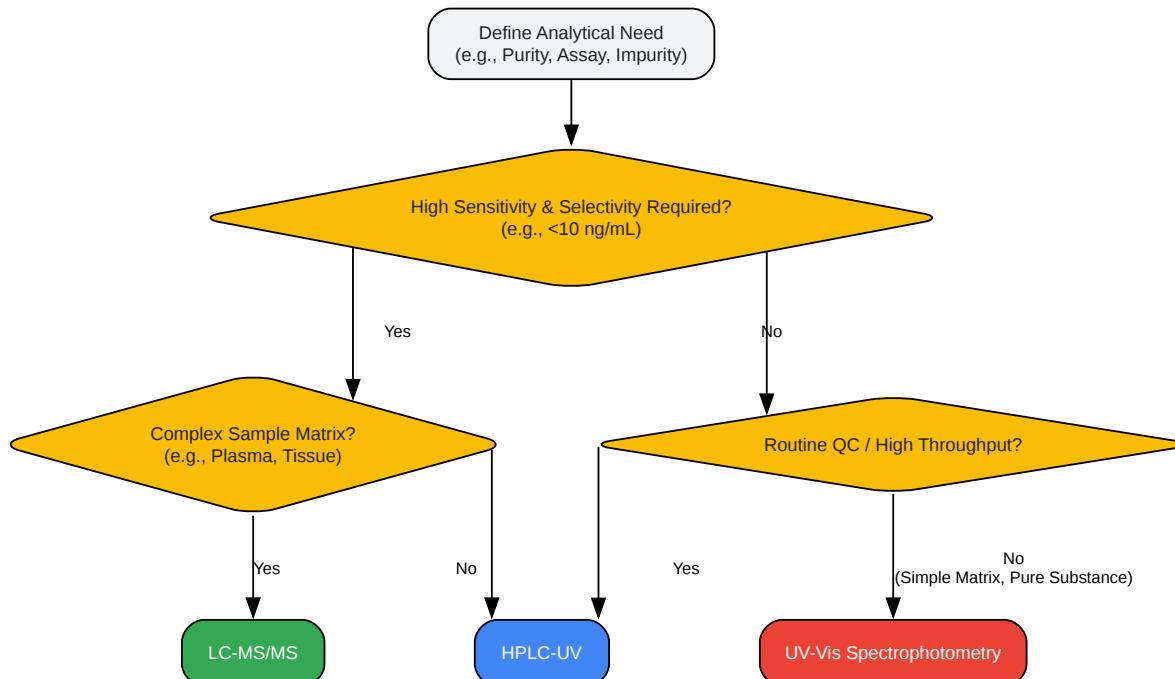
Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>3</sub>	[3]
Molecular Weight	193.20 g/mol	[3]
CAS Number	103204-69-9	[4]
Appearance	White to pale yellow powder/crystal	[7][8]
Melting Point	237-242 °C	[8]
Synonyms	4-Acetylaminoo-2-methylbenzoic acid, 4-Acetamido-o-tolanic Acid	[8]

## Guiding Principles for Analytical Method Selection

The choice of an analytical technique is dictated by the specific requirements of the analysis, including sensitivity, selectivity, the nature of the sample matrix, and available instrumentation. A logical approach to method selection ensures that the chosen technique is fit for purpose.

## Logical Framework for Method Selection

The decision-making process for selecting the most appropriate analytical method can be visualized as follows:



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## References

- 1. ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma [amsbiopharma.com]
- 2. ICH Q2(R2) Validation of analytical procedures - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 3. 4-Acetamido-2-methylbenzoic Acid 96.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 4. 4-Acetamido-2-methylbenzoic acid, 96% | Fisher Scientific [fishersci.ca]
- 5. database.ich.org [database.ich.org]
- 6. ema.europa.eu [ema.europa.eu]
- 7. 4-Acetamido-2-methylbenzoic acid, 96% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 8. 4-ACETAMIDO-2-METHYLBENZOIC ACID | 103204-69-9 [amp.chemicalbook.com]
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